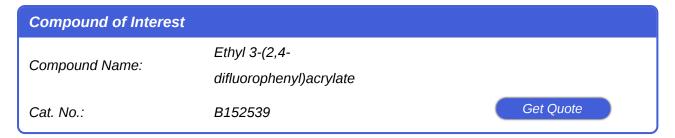


An In-depth Technical Guide to Ethyl 3-(2,4-difluorophenyl)acrylate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 3-(2,4-difluorophenyl)acrylate is a fluorinated aromatic acrylate ester with potential applications in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of its chemical identifiers, physicochemical properties, a plausible synthetic route, and its potential, though not yet fully elucidated, role in drug discovery as an intermediate for biologically active compounds. The general biological relevance of related acrylate derivatives is also discussed to provide context for future research.

Chemical Identifiers and Physicochemical Properties

Ethyl 3-(2,4-difluorophenyl)acrylate is a distinct chemical entity with the following identifiers:



Identifier	Value	Source
CAS Number	134672-68-7	[1]
Chemical Formula	C11H10F2O2	[1]
Molecular Weight	212.196 g/mol	[1]
IUPAC Name	Ethyl 3-(2,4- difluorophenyl)prop-2-enoate	N/A
Canonical SMILES	CCOC(=O)C=Cc1ccc(c(c1)F)F	N/A
InChI Key	CIDYGTPEQJOLBL- GQCTYLIASA-N	[1]

Precise experimental data for the physical properties of **Ethyl 3-(2,4-difluorophenyl)acrylate** are not readily available in the public domain. However, based on the properties of the parent compound, ethyl acrylate, the following are estimated characteristics:

Property	Value (for Ethyl Acrylate)	Notes
Appearance	Colorless liquid	The difluorophenyl group may impart a slight color.
Melting Point	-71 °C	Expected to be different for the title compound.
Boiling Point	99.4 °C	Expected to be significantly higher due to increased molecular weight and polarity.
Density	0.9405 g/mL	Likely to be higher for the title compound.
Solubility	1.5 g/100 mL in water	Solubility in water is expected to be lower due to the hydrophobic difluorophenyl group. It is expected to be soluble in common organic solvents.

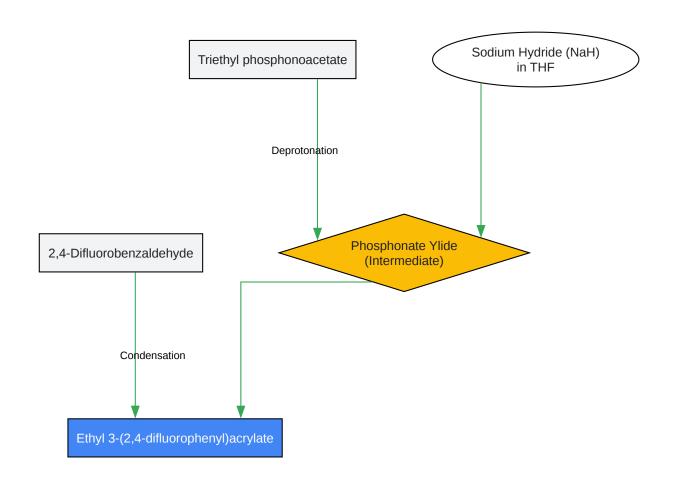


Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Ethyl 3-(2,4-difluorophenyl)acrylate** is not widely published, a plausible and commonly employed method for synthesizing similar α,β -unsaturated esters is the Horner-Wadsworth-Emmons reaction.

Proposed Synthetic Pathway: Horner-Wadsworth-Emmons Reaction

This reaction involves the condensation of an aldehyde with a phosphonate ylide, which is generated in situ from a phosphonate ester and a base.



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Caption: Proposed Horner-Wadsworth-Emmons synthesis of **Ethyl 3-(2,4-difluorophenyl)acrylate**.

Experimental Protocol (Hypothetical)

- Preparation of the Ylide: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, suspend sodium hydride (1.2 equivalents) in anhydrous tetrahydrofuran (THF). Cool the suspension to 0 °C in an ice bath. Add triethyl phosphonoacetate (1.1 equivalents) dropwise via the dropping funnel. Allow the mixture to stir at 0 °C for 30 minutes and then at room temperature for 1 hour until the evolution of hydrogen gas ceases, indicating the formation of the phosphonate ylide.
- Condensation Reaction: Dissolve 2,4-difluorobenzaldehyde (1.0 equivalent) in anhydrous
 THF and add it dropwise to the ylide solution at 0 °C. After the addition is complete, allow the
 reaction mixture to warm to room temperature and stir for 12-24 hours.
- Work-up and Purification: Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution. Extract the aqueous layer with ethyl acetate (3 x 50 mL). Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford the pure **Ethyl 3-(2,4-difluorophenyl)acrylate**.

Applications in Drug Development and Biological Relevance

Direct evidence of the biological activity or application of **Ethyl 3-(2,4-difluorophenyl)acrylate** in drug development is limited in publicly accessible literature. However, the acrylate moiety and the difluorophenyl group are present in numerous biologically active compounds, suggesting that this molecule could serve as a valuable intermediate in medicinal chemistry.

Acrylate derivatives are known to participate in Michael additions, a key reaction in the formation of carbon-carbon and carbon-heteroatom bonds, making them versatile building blocks for more complex molecules. Phenylacetate and styrene derivatives, which share structural similarities, are known for their extensive biological activities.[2]







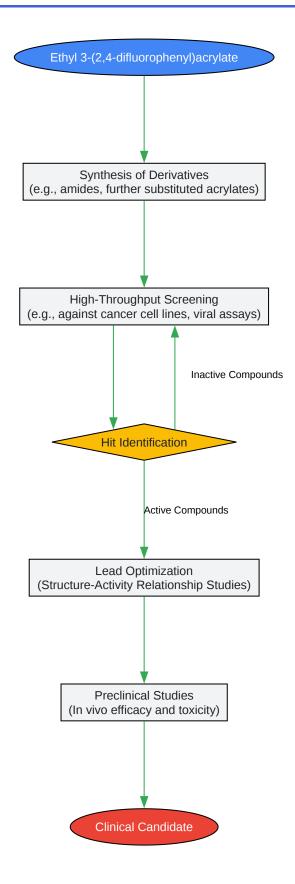
Furthermore, related acrylate-based compounds have been investigated for their potential as:

- Anticancer Agents: Certain 3-phenylacrylate derivatives have shown antiproliferative activity.
 For instance, some analogs of combretastatin containing a 3-(4-chlorophenyl)acrylate
 scaffold have demonstrated cytotoxic effects against breast cancer cell lines.[3][4]
- Antiviral Agents: Some ethyl 2-cyano-3-substituted-amino-3-[2-(4-fluorophenyl)-ethylamino]acrylates have shown moderate activity against the Tobacco mosaic virus.[5]
- Pharmaceutical Coatings: Copolymers of ethyl acrylate and methacrylic acid are used as enteric coatings for pharmaceutical tablets due to their pH-dependent solubility.

Potential Workflow for Investigating Biological Activity

The following workflow illustrates a potential path for researchers to explore the biological relevance of **Ethyl 3-(2,4-difluorophenyl)acrylate** and its derivatives.





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Caption: A logical workflow for the discovery of new drug candidates starting from **Ethyl 3-(2,4-difluorophenyl)acrylate**.

Conclusion

Ethyl 3-(2,4-difluorophenyl)acrylate is a chemical compound with established identifiers and a plausible synthetic route. While direct data on its physical properties and biological activity are scarce, its structural motifs suggest it is a promising starting material or intermediate for the synthesis of novel compounds with potential applications in drug discovery and materials science. Further research is warranted to fully characterize this compound and explore its utility in these fields.

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